

Technical Monograph: Decanal (Capraldehyde)

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Compound of Interest

Compound Name:	Decanal
CAS No.:	112-31-2
Cat. No.:	B1670006

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From Olfactory Icon to Bioluminescent Substrate and Oxidative Biomarker

Executive Summary

Decanal (

), historically known as Aldehyde C-10, is a saturated fatty aldehyde that occupies a unique intersection between industrial fragrance chemistry, bacterial physiology, and oxidative stress pathology.[1] While its early history is defined by its isolation from Citrus oils and its revolutionary application in perfumery (notably in the 1921 formulation of Chanel No. 5), modern application science values **decanal** as a critical substrate in the bacterial bioluminescence (lux) reaction and a volatile organic compound (VOC) biomarker for lipid peroxidation. This guide synthesizes the chemical history, biological mechanisms, and experimental protocols for **decanal**, designed for researchers in biochemistry and drug development.

Part 1: Historical Isolation & Chemical Characterization

The Shift from Extraction to Synthesis

The discovery of **decanal** is inextricably linked to the analysis of essential oils in the late 19th and early 20th centuries. Originally isolated from sweet orange oil (*Citrus sinensis*) and coriander (*Coriandrum sativum*), it was identified as a potent odorant responsible for the "waxy, citrus peel" character of these extracts.

- 1900s-1920s: The "Aldehyde Boom." **Decanal**, along with Nonanal (C9) and **Undecanal** (C11), became commercially significant when perfumers sought to create abstract, non-floral scents. The most famous application was Ernest Beaux's use of aliphatic aldehydes, including **decanal**, to create the "sparkling" top note of Chanel No. 5 in 1921.
- Mid-20th Century: Industrial demand outpaced natural extraction. Synthesis shifted to the catalytic dehydrogenation of 1-decanol and the hydroformylation of nonene.

Chemical Profile

Property	Specification
IUPAC Name	Decanal
Common Names	Capraldehyde, Aldehyde C-10, Decyl Aldehyde
Formula	
Molecular Weight	156.27 g/mol
Physical State	Colorless liquid
Odor Threshold	~0.1 ppb (extremely potent)
LogP	~3.8 (Highly lipophilic)

Part 2: Biological Mechanisms & Significance[3] The Bioluminescence Mechanism (The Lux System)

For researchers in microbiology and reporter-gene assays, **decanal** is critical as a substrate for Bacterial Luciferase. Unlike firefly luciferase (which uses ATP and luciferin), bacterial luciferase (encoded by luxAB) is a flavin-dependent monooxygenase.

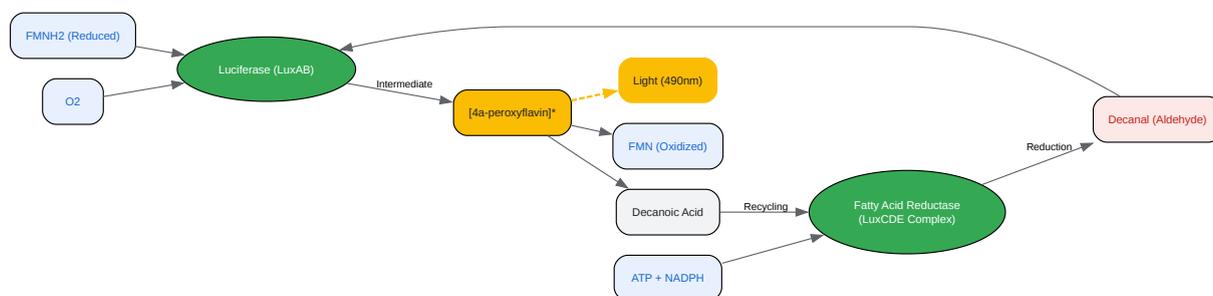
The Mechanism: The enzyme oxidizes a long-chain aldehyde (**decanal** or tetradecanal) and reduced flavin mononucleotide (

) with molecular oxygen. The reaction yields oxidized flavin (

), a fatty acid (decanoic acid), water, and blue-green light (

).

- **Critical Insight:** The aldehyde is not just a catalyst; it is consumed. However, in living systems (e.g., *Vibrio fischeri*), the luxCDE complex (Fatty Acid Reductase) recycles the fatty acid back into the aldehyde, creating a self-sustaining light cycle.



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Figure 1: The Bacterial Bioluminescence Cycle. **Decanal** is oxidized to generate light and subsequently recycled by the LuxCDE complex.

Decanal as an Oxidative Stress Biomarker

In drug safety assessment and oncology, **decanal** serves as a volatile biomarker for Lipid Peroxidation.

- **Causality:** Reactive Oxygen Species (ROS) attack cell membrane phospholipids (specifically oleic and arachidonic acid chains).[2]
- **Outcome:** This non-enzymatic degradation produces specific aldehydes. While Malondialdehyde (MDA) is the most common marker, **Decanal** is specific to the oxidation of oleic acid families. Elevated **decanal** levels in breath condensates have been correlated with non-small cell lung cancer (NSCLC) and oxidative liver damage.

Part 3: Experimental Protocols

Protocol A: Selective Synthesis of Decanal (TEMPO Oxidation)

Rationale: While industrial methods use dehydrogenation, laboratory synthesis often requires converting 1-decanol to **decanal** without over-oxidation to decanoic acid. The TEMPO (2,2,6,6-Tetramethylpiperidinyloxy) method is preferred over Chromium(VI) (PCC) reagents due to safety and specificity.

Materials:

- 1-Decanol (10 mmol)
- TEMPO (0.1 mmol, 1 mol%)
- NaOCl (Bleach, 1.1 eq)
- KBr (0.1 eq)
- Dichloromethane (DCM) / Water biphasic system

Step-by-Step Methodology:

- Preparation: Dissolve 1-decanol (1.58 g) and TEMPO (15.6 mg) in DCM (20 mL). Cool to 0°C in an ice bath.
- Catalyst Addition: Dissolve KBr (119 mg) in water (2 mL) and add to the organic phase.
- Oxidation: Slowly add NaOCl (commercial bleach buffered to pH 9.5 with) dropwise over 20 minutes. Vigorous stirring is essential to maximize phase transfer.
- Monitoring: Monitor reaction by TLC (Hexane:EtOAc 9:1). **Decanal** () should appear; Decanol () should disappear.

- Quenching: Quench with saturated (sodium thiosulfate) to destroy excess hypochlorite.
- Extraction: Separate organic layer, wash with brine, dry over , and concentrate in vacuo.
- Purification: If necessary, purify via silica gel flash chromatography. Note: Aldehydes oxidize in air; store under nitrogen at -20°C.

Protocol B: Quantitative Detection via GC-MS

Rationale: Due to its volatility, Gas Chromatography-Mass Spectrometry (GC-MS) is the gold standard for detection. Derivatization is often used to stabilize the aldehyde function.

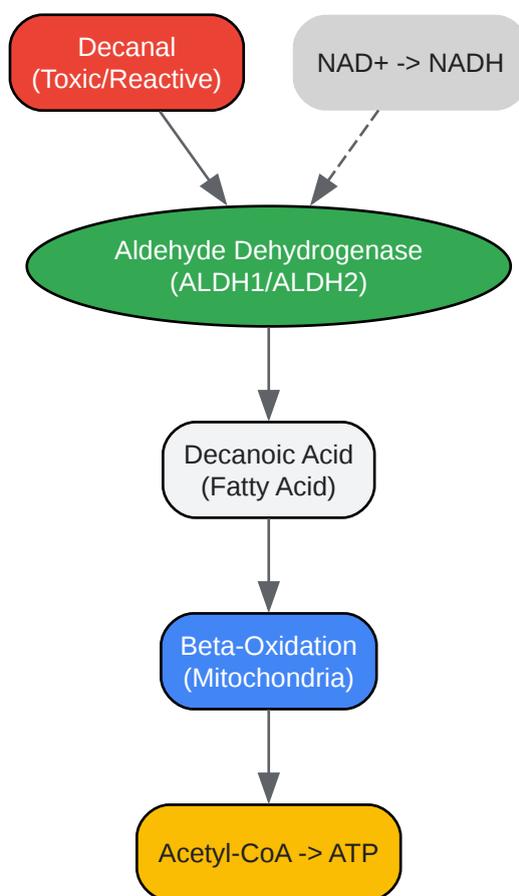
Instrument Parameters:

- Column: DB-WAX or HP-5MS (30m x 0.25mm ID).
- Carrier Gas: Helium at 1.0 mL/min.
- Temperature Program: 40°C (hold 2 min)
10°C/min
250°C (hold 5 min).
- Derivatization (Optional but Recommended): Use PFBHA (O-(2,3,4,5,6-pentafluorobenzyl)hydroxylamine) to form the oxime. This improves peak shape and sensitivity for trace biomarker analysis.

Part 4: Toxicology & Metabolic Fate

Metabolic Pathway (Detoxification)

Upon ingestion or absorption, **decanal** is not persistent. It is rapidly metabolized by Aldehyde Dehydrogenase (ALDH) enzymes, primarily in the liver.



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Figure 2: Metabolic detoxification pathway. ALDH converts reactive **decanal** into fatty acids for energy production.

Safety Assessment[5]

- Skin Sensitization: **Decanal** is classified as a skin irritant (H315) and eye irritant (H319). In fragrance applications, IFRA (International Fragrance Association) restricts its use levels due to potential sensitization, particularly when the product has auto-oxidized (aged).
- Auto-oxidation: Pure **decanal** reacts with air to form decanoic acid and peroxides. These peroxides are potent sensitizers. Trustworthiness Check: Always test **decanal** stocks for peroxide value (POV) before use in biological assays to avoid false positives in toxicity data.

References

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Sources

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- 2. [Frontiers | Lipid Peroxide-Derived Reactive Carbonyl Species as Mediators of Oxidative Stress and Signaling](#) [frontiersin.org]
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